

Physical properties of 3,4-Difluorobenzyl alcohol (density, boiling point)

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Compound of Interest

Compound Name: 3,4-Difluorobenzyl alcohol

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An In-depth Technical Guide to the Physical Properties of 3,4-Difluorobenzyl Alcohol

This technical guide provides a detailed overview of the key physical properties of **3,4-Difluorobenzyl alcohol**, specifically its density and boiling point. The information is intended for researchers, scientists, and professionals in the field of drug development who require accurate and reliable data for their work. This document includes a summary of the physical properties, detailed experimental protocols for their determination, and a logical workflow for the characterization of such compounds.

Physical Properties of 3,4-Difluorobenzyl Alcohol

3,4-Difluorobenzyl alcohol is a fluorinated aromatic alcohol with the chemical formula $\text{F}_2\text{C}_6\text{H}_3\text{CH}_2\text{OH}$. Its physical properties are crucial for its handling, application, and integration into various chemical syntheses.

Data Summary

The experimentally determined and estimated physical properties of **3,4-Difluorobenzyl alcohol** are summarized in the table below for quick reference.

Physical Property	Value	Conditions	Source
Density	1.262 g/mL	at 25 °C (lit.)	[1][2]
Boiling Point	101.45 °C	(rough estimate)	[1]

It is important to note that the provided boiling point is a rough estimate and should be considered as such in any experimental design or theoretical calculation.

Experimental Protocols

The following sections detail the standard methodologies for the determination of the density and boiling point of liquid compounds like **3,4-Difluorobenzyl alcohol**.

Determination of Density

The density of a liquid is its mass per unit volume. Several methods can be employed for its determination, with the choice depending on the required accuracy and the available equipment.

Method 1: Using a Digital Density Meter

This method, often compliant with ASTM D4052, utilizes an oscillating U-tube to provide highly accurate and rapid measurements.

- Apparatus: Digital density meter with an oscillating U-tube, syringe or autosampler.
- Procedure:
 - Calibrate the instrument with dry air and a standard of known density (e.g., deionized water) at the desired temperature (25 °C).
 - Introduce a small volume of **3,4-Difluorobenzyl alcohol** into the oscillating U-tube using a syringe or an autosampler. Ensure that no air bubbles are present in the sample cell, as they will significantly affect the results.
 - The instrument measures the change in the oscillation frequency of the U-tube caused by the mass of the sample.
 - The density is automatically calculated from the oscillation period and displayed by the instrument. The accepted units of measurement for density according to ASTM are kilograms per cubic meter (kg/m^3) or grams per milliliter (g/mL).[1]

Method 2: Using a Pycnometer

A pycnometer is a flask with a specific, accurately known volume, which allows for the precise determination of the density of a liquid.

- Apparatus: Pycnometer (e.g., Gay-Lussac or Bingham type), analytical balance, thermostatically controlled water bath.
- Procedure:
 - Thoroughly clean and dry the pycnometer and weigh it accurately on an analytical balance.
 - Fill the pycnometer with **3,4-Difluorobenzyl alcohol**, ensuring the liquid reaches the calibration mark. A ground-glass stopper with a capillary is used to ensure the volume is consistent.
 - Place the filled pycnometer in a thermostatically controlled water bath set at 25 °C to allow the liquid to reach thermal equilibrium.
 - Remove the pycnometer from the bath, carefully wipe it dry, and weigh it again.
 - The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
 - The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

Method 1: Capillary Method (Siwoloboff Method)

This micro-method is suitable when only a small amount of the substance is available.

- Apparatus: Thiele tube or a melting point apparatus (e.g., MelTemp), thermometer, a small test tube (fusion tube), and a capillary tube sealed at one end.

- Procedure:
 - Place a small amount (a few milliliters) of **3,4-Difluorobenzyl alcohol** into the fusion tube.
 - Invert a capillary tube (sealed at one end) and place it into the fusion tube with the open end downwards.
 - Attach the fusion tube to a thermometer and place the assembly in a Thiele tube containing a high-boiling liquid (e.g., mineral oil or silicone oil) or in the heating block of a melting point apparatus.
 - Heat the apparatus gently. As the temperature rises, air trapped in the capillary tube will expand and escape as a slow stream of bubbles.
 - Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube.
 - Turn off the heat and allow the apparatus to cool slowly.
 - The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.

Method 2: Distillation Method

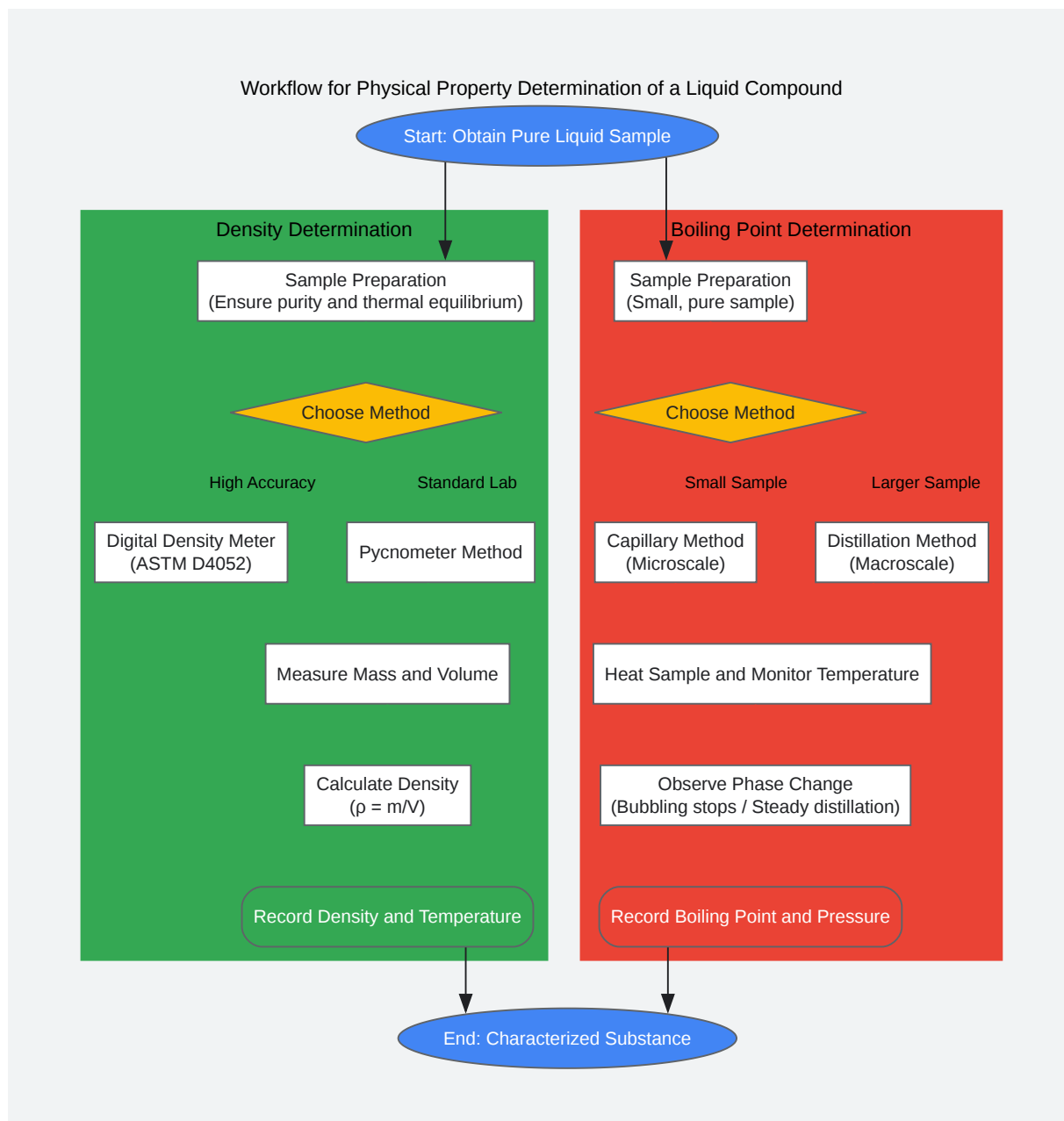
For larger quantities of the substance, a simple distillation can be used to determine the boiling point.

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, and a heating mantle.
- Procedure:
 - Place a volume of **3,4-Difluorobenzyl alcohol** (e.g., 5-10 mL) and a few boiling chips or a magnetic stir bar into the distillation flask.
 - Set up the distillation apparatus. The thermometer bulb should be positioned so that its top is level with the bottom of the side arm of the distillation flask.

- Heat the flask gently. The liquid will begin to boil and its vapor will rise and surround the thermometer bulb.
- The temperature will stabilize at the boiling point of the liquid as the vapor condenses in the condenser and is collected in the receiving flask.
- Record the temperature at which a steady distillation rate is achieved. This temperature is the boiling point. It is also important to record the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent.

Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the physical properties of a liquid chemical substance like **3,4-Difluorobenzyl alcohol**.



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Caption: Logical workflow for determining the density and boiling point of a liquid.

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References

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- 2. ASTM D7777 | ASTM Standard Test Method for Density, Relative Density and API Gravity of Liquid [ayalytical.com]
- To cite this document: BenchChem. [Physical properties of 3,4-Difluorobenzyl alcohol (density, boiling point)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1297547#physical-properties-of-3-4-difluorobenzyl-alcohol-density-boiling-point]

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